

Misonidazole Powder: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: Misonidazole

Cat. No.: B1676599

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This technical guide provides an in-depth analysis of the physical and chemical characteristics of **Misonidazole** powder, a nitroimidazole compound recognized for its role as a radiosensitizer and its antineoplastic properties.[1] This document is intended for researchers, scientists, and professionals in drug development, offering detailed data, experimental methodologies, and mechanistic insights to support further investigation and application of this compound.

Core Physical and Chemical Properties

Misonidazole is a yellow to orange solid with the chemical formula $C_7H_{11}N_3O_4$. [1] Its radiosensitizing effects are attributed to its high electron affinity, which leads to the formation of free radicals and the depletion of radioprotective thiols, thereby increasing the sensitivity of hypoxic cells to ionizing radiation.[2]

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **Misonidazole** powder.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₁ N ₃ O ₄	[1][2][3][4][5]
Molecular Weight	201.18 g/mol	[1][2][3][4][5]
Melting Point	107-109°C	[1]
pKa	13.49 ± 0.20 (Predicted)	[1]
UV Spectrum (95% EtOH)	λ _{max} = 316 ± 2nm	[2]
Solubility		
Water	8 mg/mL	[2]
Methanol	70 mg/mL	[2]
Ethanol	10 mg/mL	[2]
Chloroform	10 mg/mL (Slightly, Heated)	[1][2]
Acetone	50 mg/mL	[2]
Ethyl acetate	8 mg/mL	[2]
Dimethylsulfoxide	> 100 mg/mL	[2]
Stability	Bulk: Stable for 90 days at 60°C when protected from light. Shows 3% decomposition after 90 days at room temperature when exposed to light. Solution: A 0.1 N HCl solution shows no decomposition after 4 days. A 2% solution at room temperature is stable for at least 4 days with or without light exposure. Less than 1% decomposition occurs after 15 days when refrigerated.	[2]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **Misonidazole** are outlined below. These protocols are based on established analytical techniques.

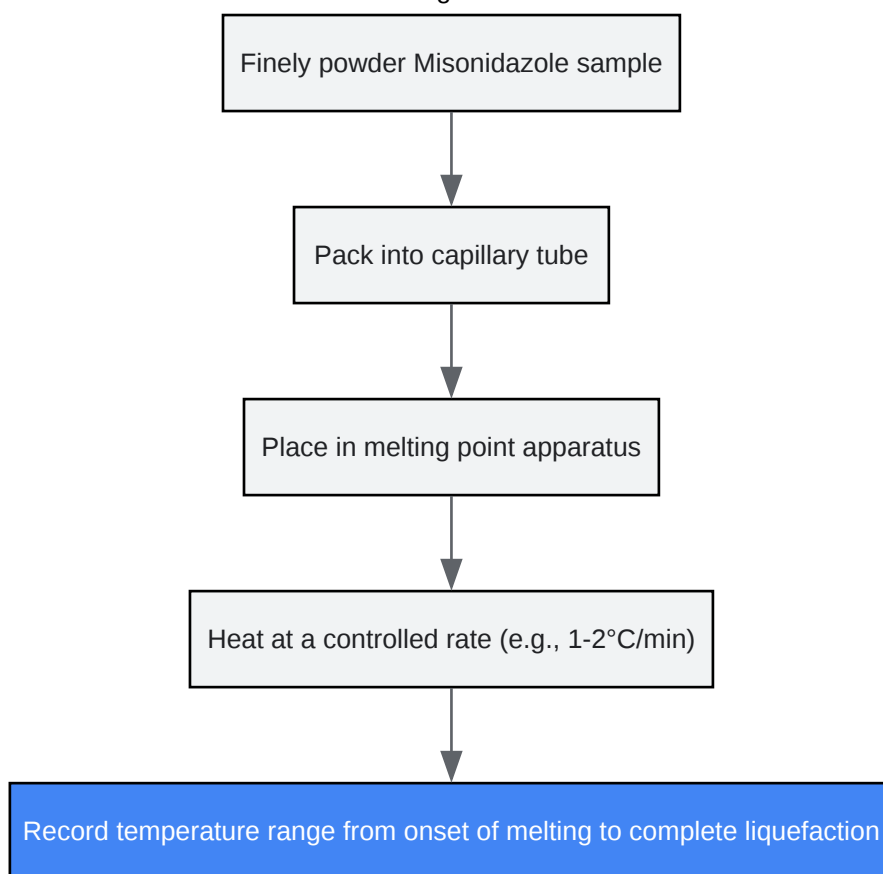
Melting Point Determination

The melting point of **Misonidazole** powder can be determined using the capillary method with a melting point apparatus.^{[6][7][8]}

Methodology:

- **Sample Preparation:** A small amount of finely powdered **Misonidazole** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.^{[8][9]}
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus, adjacent to a calibrated thermometer.^[6]
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (e.g., 1-2°C per minute) for a precise measurement.^{[6][10]}
- **Observation:** The temperatures at which the substance first begins to melt and when it becomes completely liquid are recorded as the melting point range.^{[6][7]} For a pure substance, this range is typically narrow.^[7]

Workflow for Melting Point Determination



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Melting Point Determination Workflow

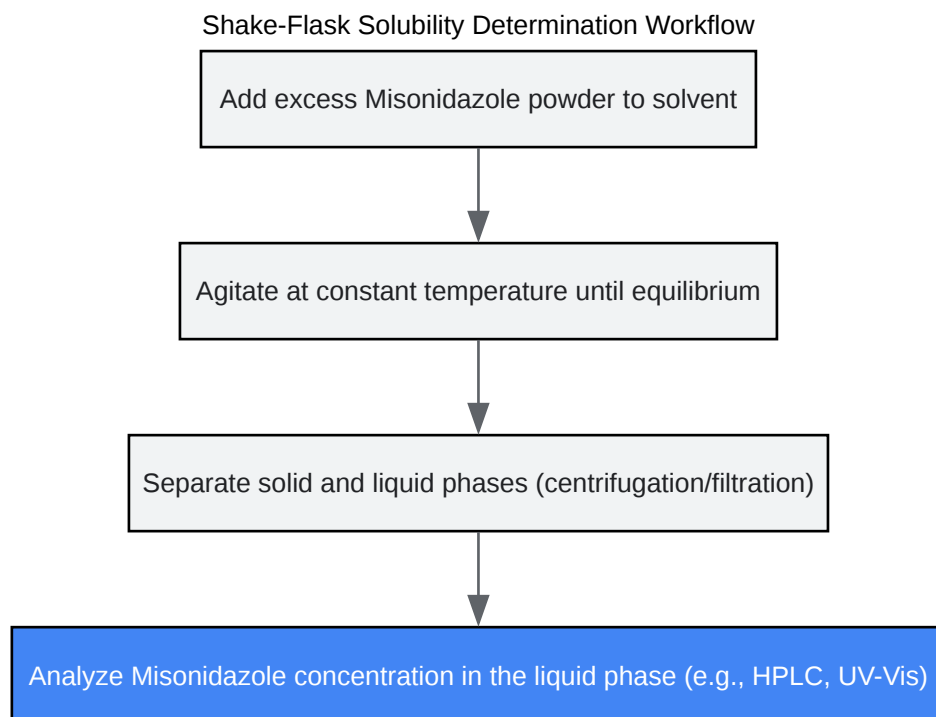
Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the equilibrium solubility of a compound.^[11]

Methodology:

- **Sample Preparation:** An excess amount of **Misonidazole** powder is added to a known volume of the desired solvent in a sealed flask.^{[11][12]}
- **Equilibration:** The flask is agitated (e.g., shaken or stirred) at a constant temperature for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached.^{[11][12]}

- Phase Separation: The undissolved solid is separated from the saturated solution by centrifugation or filtration.[11][13]
- Analysis: The concentration of **Misonidazole** in the clear supernatant or filtrate is determined using a suitable analytical method, such as UV-Vis spectrophotometry or High-Performance Liquid Chromatography (HPLC).[2][13]



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Solubility Determination Workflow

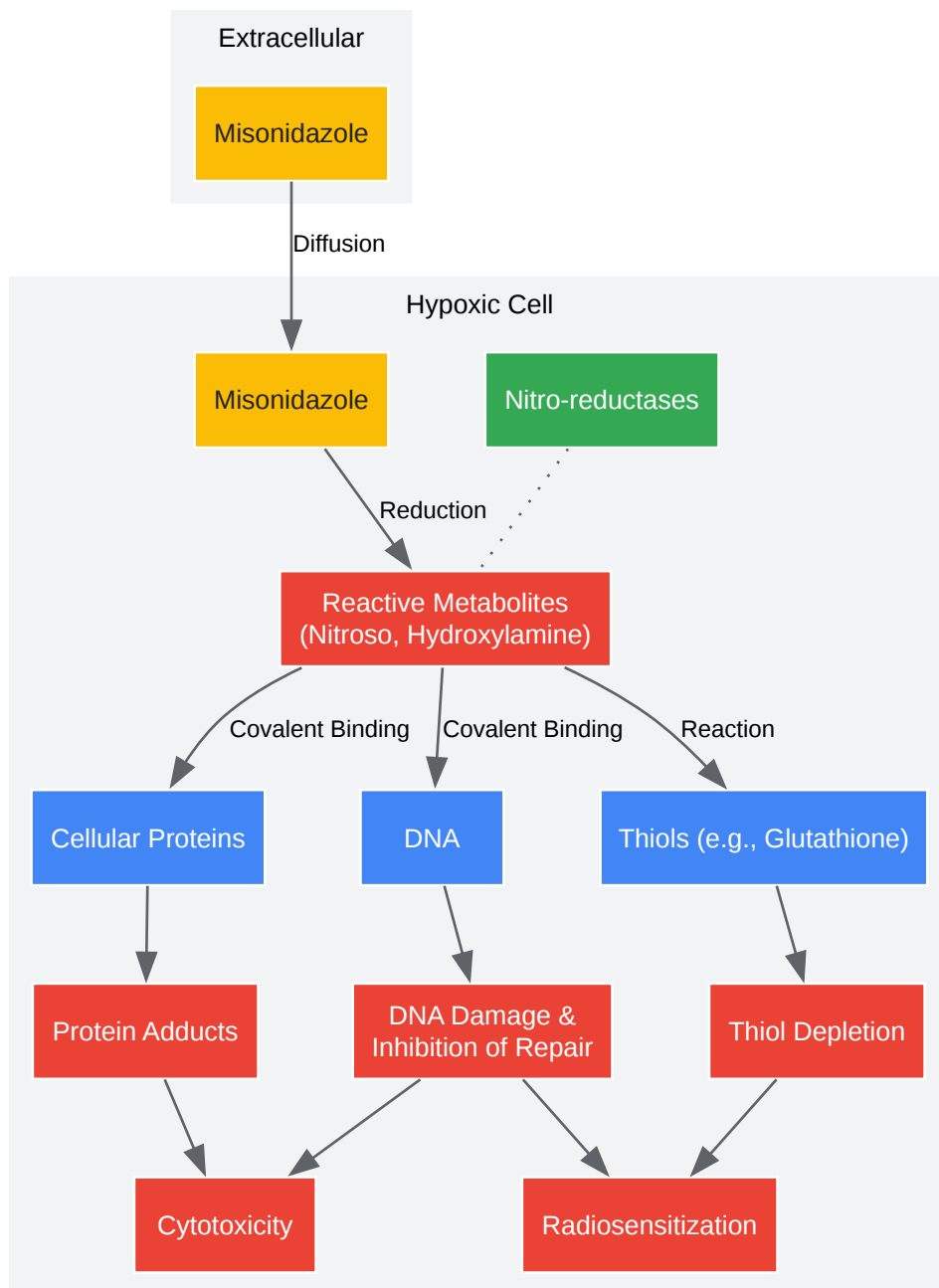
Mechanism of Action: Biochemical Activation and Radiosensitization

Misonidazole's efficacy as a radiosensitizer is intrinsically linked to the hypoxic (low oxygen) environment of many solid tumors.[14] Under these conditions, **Misonidazole** undergoes a series of reduction reactions, leading to the formation of reactive metabolites that are cytotoxic and enhance the effects of radiation.

The proposed mechanism involves the following key steps:

- Cellular Uptake: **Misonidazole**, being a small and relatively lipophilic molecule, can diffuse across the cell membrane.
- Biochemical Activation: In hypoxic cells, the nitro group of **Misonidazole** is reduced by intracellular reductases (e.g., NADPH-cytochrome P450 reductase) to a nitroso- and subsequently to hydroxylamine and amine derivatives.^[15] This reduction is inhibited by the presence of oxygen, which can re-oxidize the nitro radical anion back to the parent compound, thus conferring selectivity for hypoxic cells.
- Macromolecular Binding: The highly reactive intermediates formed during the reduction process can covalently bind to cellular macromolecules, including DNA and proteins.^{[15][16]} This binding can lead to DNA strand breaks and inhibition of DNA synthesis and repair, contributing to cytotoxicity.^{[2][16]}
- Radiosensitization: The depletion of intracellular thiols, such as glutathione, by the reactive metabolites of **Misonidazole** reduces the cell's natural radioprotective capacity.^{[2][17]} This, combined with the direct DNA damage, makes the hypoxic cells more susceptible to the damaging effects of ionizing radiation.

Mechanism of Action of Misonidazole in Hypoxic Cells



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Misonidazole's Hypoxic Cell Mechanism

This technical guide serves as a foundational resource for researchers working with **Misonidazole**. The provided data and protocols are intended to ensure consistency and

reproducibility in experimental settings, ultimately facilitating the development of novel therapeutic strategies.

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